Structure-Activity Relationship (SAR) of Methylphenoxy-methylpiperidines

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Compound of Interest

Compound Name:	*4-[(3-Methylphenoxy)methyl]piperidine*
CAS No.:	*63608-41-3*
Cat. No.:	*B7774907*

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A Technical Guide to Conformational Restriction in NET Inhibitor Design

Executive Summary

The methylphenoxy-methylpiperidine scaffold represents a critical evolutionary step in the design of norepinephrine reuptake inhibitors (NRIs). Historically, the development of NRIs transitioned from the tricyclic antidepressants (TCAs) to flexible phenylpropylamines (e.g., Atomoxetine) and finally to conformationally restricted morpholines (e.g., Reboxetine).

This guide analyzes the methylphenoxy-methylpiperidine series—a hybrid class that restricts the flexible amino-alkyl chain of Atomoxetine into a piperidine ring. This conformational constraint aims to reduce the entropic penalty of binding to the Norepinephrine Transporter (NET), potentially enhancing affinity and selectivity over the Serotonin Transporter (SERT) and Dopamine Transporter (DAT).

Chemical Foundation & Stereochemistry

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The core structure consists of a piperidine ring connected via a methylene linker to a 2-methylphenoxy moiety. This scaffold mimics the pharmacophore of Atomoxetine but locks the amine and the linker into a specific spatial arrangement.

2.1 The Pharmacophore[1]

- Aromatic Head: 2-Methylphenyl ring (Lipophilic anchor).
- Linker: Oxymethylene bridge (-O-CH_2-).
- Basic Center: Piperidine nitrogen (protonated at physiological pH).

2.2 Stereochemical Criticality

Unlike the flexible achiral precursors, the introduction of the piperidine ring (specifically at the 3-position) creates a chiral center.

- Eutomer: The (S)-enantiomer of 3-substituted piperidines in this class typically exhibits superior affinity for NET, following the spatial requirements observed in (S)-Atomoxetine and (S,S)-Reboxetine.
- Distomer: The (R)-enantiomer often shows reduced potency or a shift in selectivity toward SERT.

SAR Analysis: The Tripartite Model

The SAR of this scaffold is best understood by dissecting the molecule into three distinct zones: the Aryl Cap, the Linker, and the Amine Core.

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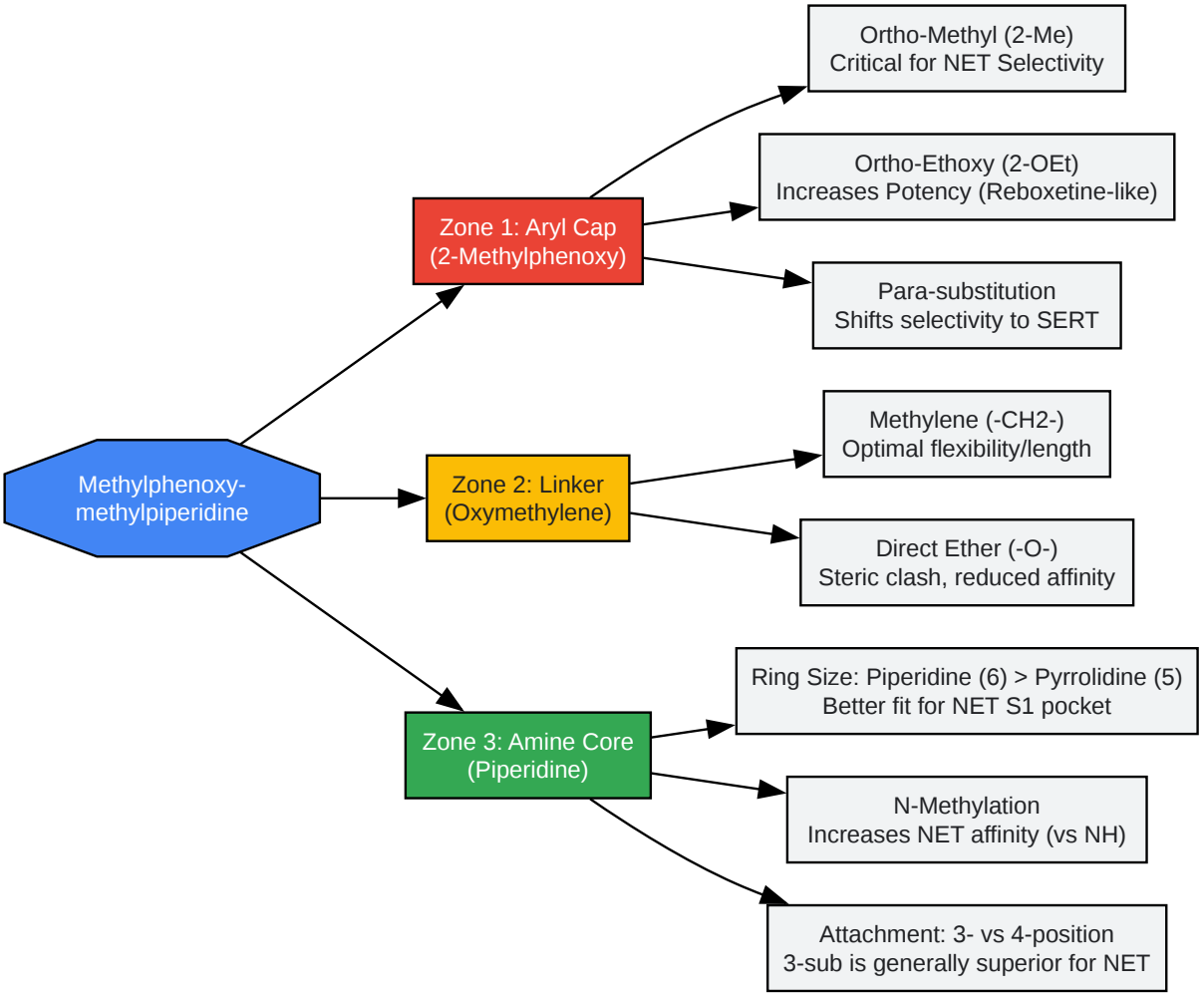

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Figure 1: Tripartite SAR Map detailing the structural requirements for NET inhibition.

3.1 Zone 1: The Aryl Cap (Selectivity Filter)

The substituent on the phenoxy ring is the primary determinant of transporter selectivity.

- 2-Methyl (Ortho): This group is essential for NET selectivity. It occupies a specific hydrophobic sub-pocket (likely involving Val148 and Tyr151 in hNET) that is sterically restricted in SERT.

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- 2-Methoxy/Ethoxy: Replacing the methyl with an alkoxy group (as in Reboxetine) maintains NET affinity but often increases metabolic liability. The 2-methyl group (Atomoxetine-like) offers a balance of potency and metabolic stability.

- 4-Substitution: Introduction of electron-withdrawing groups (e.g., 4-F, 4-CF3) at the para position drastically shifts selectivity toward SERT (fluoxetine-like profile).

3.2 Zone 2: The Linker (Conformational Distance)

The methylene spacer (-CH2-) between the oxygen and the piperidine ring is non-negotiable for optimal activity.

- Direct Ether: Removing the methylene group (attaching the phenoxy directly to the piperidine) constrains the distance between the basic nitrogen and the aromatic centroid to < 5.0 Å, which is suboptimal for the NET pharmacophore (optimal distance ~6.0–7.5 Å).

- Ethylene Linker: Extending the chain to two carbons introduces excessive flexibility, negating the benefits of the rigid piperidine ring and lowering affinity due to entropic costs.

3.3 Zone 3: The Amine Core (Ionic Interaction)

The piperidine nitrogen forms a crucial salt bridge with Asp75 in the NET binding site.

- Regiochemistry (3- vs 4-substituted):
  - 3-Substituted: Generally provides the optimal vector for the nitrogen lone pair to interact with Asp75 while positioning the aryl group in the hydrophobic pocket.
  - 4-Substituted: Often retains activity but may lose selectivity due to a more linear topology that can be accommodated by SERT.

- N-Methylation: Secondary amines (-NHMe) or tertiary amines (N-Me-Piperidine) are preferred. The N-methyl group often sits in a small hydrophobic pocket near Asp75, enhancing binding energy compared to the unsubstituted secondary amine (NH).

Pharmacology & Mechanism[2][3][4][5]

The methylphenoxy-methylpiperidines function as non-competitive or competitive inhibitors of the presynaptic norepinephrine transporter.

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Parameter	Methylphenoxy-methylpiperidine (Prototype)	Atomoxetine (Flexible Control)	Reboxetine (Rigid Control)
NET Ki (nM)	1.5 - 15.0	0.7 - 1.9	1.1
SERT Ki (nM)	> 500	694	129
DAT Ki (nM)	> 2000	> 5000	> 10,000
Selectivity (NET/SERT)	High (>30x)	High (>300x)	Moderate (>100x)
Mechanism	Uptake Inhibition	Uptake Inhibition	Uptake Inhibition

Key Insight: While the rigid piperidine analogs sometimes show slightly lower absolute affinity than the ultra-potent Atomoxetine, they often exhibit improved metabolic stability (CYP2D6 resistance) and reduced off-target binding (e.g., muscarinic receptors) due to the bulk of the piperidine ring.

Experimental Protocols

5.1 Synthesis Protocol: Nucleophilic Substitution

This protocol describes the synthesis of 3-[(2-methylphenoxy)methyl]piperidine via a convergent route.

Reagents:

- N-Boc-3-piperidinemethanol (Starting Material A)
- 2-Methylphenol (o-Cresol) (Starting Material B)
- Diethyl azodicarboxylate (DEAD)
- Triphenylphosphine (PPh3)
- Trifluoroacetic acid (TFA) or HCl/Dioxane

Step-by-Step Methodology:

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- Mitsunobu Coupling:
  - Dissolve N-Boc-3-piperidinemethanol (1.0 eq), 2-methylphenol (1.1 eq), and PPh3 (1.2 eq) in anhydrous THF under nitrogen atmosphere.
  - Cool to 0°C.
  - Add DEAD (1.2 eq) dropwise over 30 minutes.
  - Allow to warm to room temperature and stir for 12 hours.
  - Validation point: Monitor by TLC (Hexane/EtOAc 4:1) for disappearance of the alcohol.
- Purification (Intermediate):
  - Concentrate solvent in vacuo.
  - Purify the N-Boc ether intermediate via flash column chromatography (Silica gel).
- Deprotection:
  - Dissolve the intermediate in CH_2Cl_2.
  - Add TFA (10 eq) at 0°C; stir for 2 hours.
  - Concentrate in vacuo.
  - Basify with saturated $NaHCO_3$ and extract with CH_2Cl_2 to obtain the free base.
- N-Methylation (Optional for SAR):
  - Treat the free amine with Formaldehyde (37% aq) and Formic acid at reflux (Eschweiler-Clarke) to generate the N-methyl analog.

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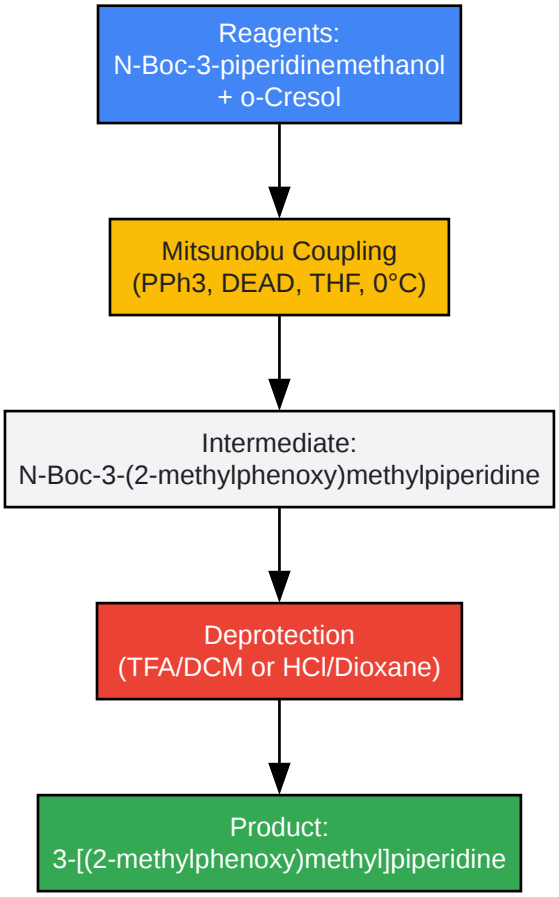

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Figure 2: Synthetic pathway for the construction of the methylphenoxy-methylpiperidine scaffold.

5.2 Pharmacological Assay: [³H]Nisoxetine Binding

To validate the SAR, affinity for NET is determined using radioligand binding.

Protocol:

- Membrane Preparation: Use HEK-293 cells stably expressing human NET (hNET). Homogenize cells in Tris-HCl buffer (pH 7.4) containing protease inhibitors.[2]
- Incubation:
  - Total volume: 250 µL.

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- Ligand: [^{3}H]Nisoxetine (Target concentration: 1.0 nM, near Kd).
- Test Compound: 10 concentrations (10^{-10} to 10^{-5} M).
- Non-specific binding defined by: 1 µM Desipramine.

- Equilibrium: Incubate for 60 minutes at 4°C (to prevent uptake and focus on surface binding).
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethylenimine (to reduce non-specific binding).
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  using non-linear regression and convert to

  using the Cheng-Prusoff equation:

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